

# Toxicological Profile of Benazolin in Mammalian Systems: A Technical Guide

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## Compound of Interest

Compound Name: Benazolin

Cat. No.: B1667980

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Disclaimer: This document summarizes publicly available toxicological data for **Benazolin**. It is intended for informational purposes for a scientific audience and does not constitute a comprehensive safety assessment. Critical data gaps exist in the publicly available literature regarding the toxicological profile of **Benazolin** in mammalian systems.

## Executive Summary

**Benazolin** is a selective, systemic herbicide classified as a synthetic auxin.<sup>[1]</sup> While it is reported to have low mammalian toxicity, a comprehensive toxicological profile based on publicly available data is incomplete.<sup>[1]</sup> This guide synthesizes the available quantitative data, outlines general experimental protocols for key toxicological studies, and provides visual representations of relevant workflows and pathways. Significant data gaps persist, particularly concerning chronic toxicity, carcinogenicity, reproductive and developmental toxicity, and the specific molecular mechanisms of action in mammals.

## Physicochemical Properties and Chemical Structure

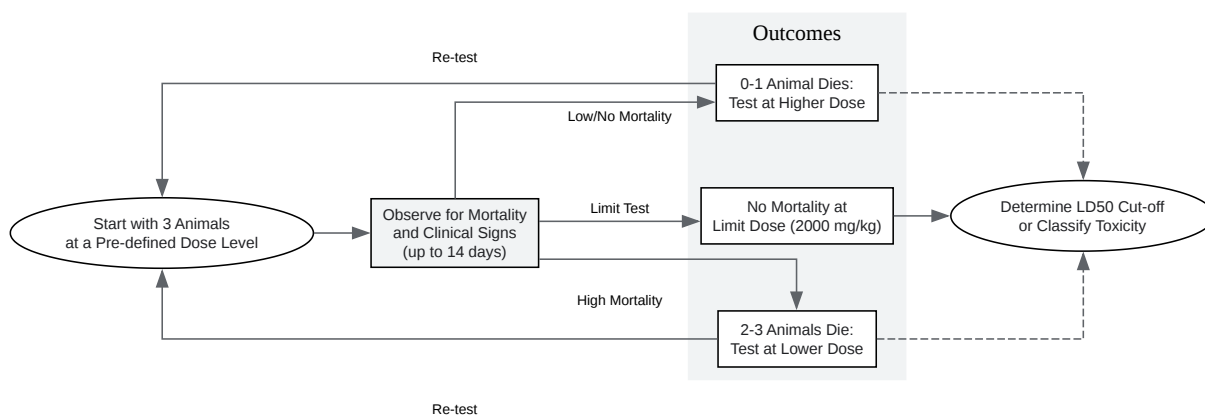
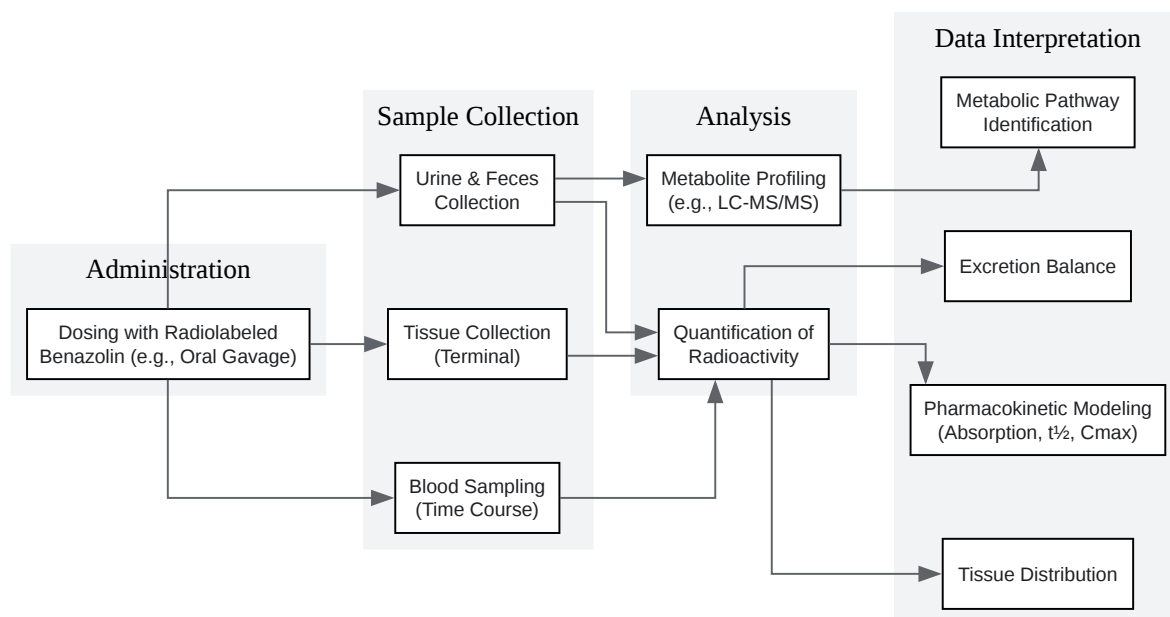
Property	Value	Reference
Chemical Name	4-Chloro-2-oxo-3(2H)-benzothiazoleacetic acid	[2][3]
CAS Number	3813-05-6	[1]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> ClNO <sub>3</sub> S	[1][3]
Molecular Weight	243.67 g/mol	[1][3]
Appearance	Colorless, crystalline solid	[4]
Water Solubility	600 mg/L at 20 °C	
Mode of Action	Synthetic auxin; inhibits auxin transport	[1]

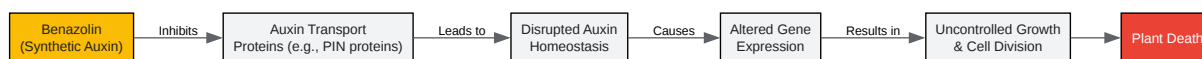
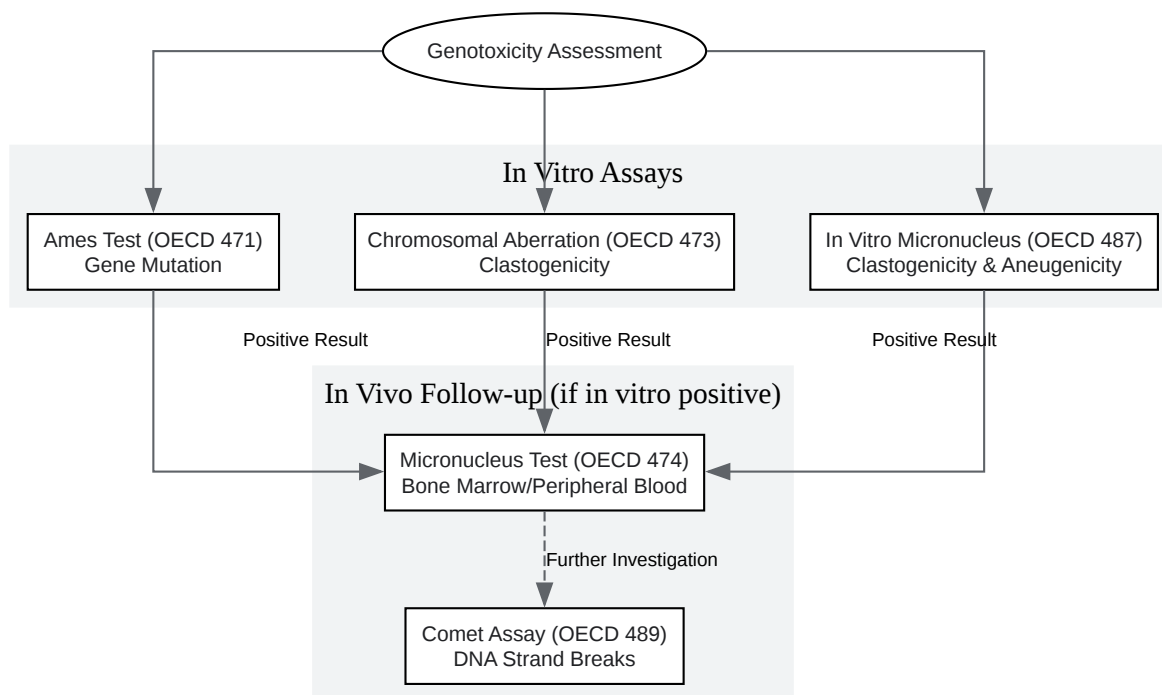
## Pharmacokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

Detailed ADME studies for **Benazolin** in mammalian systems are not readily available in the public domain. General information suggests that it is not expected to bioaccumulate.[1] For many pesticides, toxicokinetic studies are conducted in laboratory animals (e.g., rats, dogs) to understand their fate in the body.

## General Experimental Protocol for an ADME Study

A typical ADME study would involve the administration of radiolabeled **Benazolin** (e.g., <sup>14</sup>C-**Benazolin**) to laboratory animals, followed by the collection of blood, urine, feces, and tissues at various time points.





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- 4. fsc.go.jp [fsc.go.jp]

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